

Physical and chemical properties of (+)-Longicyclene

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Compound of Interest

Compound Name: (+)-Longicyclene

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An In-depth Technical Guide to the Physical and Chemical Properties of **(+)-Longicyclene**

Introduction

(+)-Longicyclene is a tetracyclic sesquiterpene, first isolated from the essential oil of *Pinus longifolia*, Roxb.[1][2]. Its unique and complex molecular structure has made it a subject of interest in natural product synthesis and for its potential therapeutic applications. This guide provides a comprehensive overview of the physical and chemical properties of **(+)-Longicyclene**, intended for researchers, scientists, and drug development professionals.

Physical Properties

(+)-Longicyclene is a liquid at room temperature. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₄	[1][3]
Molecular Weight	204.35 g/mol	[1][2][3]
Boiling Point	252-254 °C (lit.)	[1][2][4][5]
82 °C @ 2 Torr	[6]	
239-240 °C @ 760 mmHg	[7]	
Density	0.937 g/mL at 20 °C (lit.)	[1][2][4][5]
0.9307 g/cm ³ @ 30 °C	[6]	
Refractive Index	n ₂₀ /D 1.493	
Optical Activity	[α] ₂₀ /D +32.5±1°, neat	[2]
Flash Point	92 °C (closed cup)	[1]
193.00 °F TCC (89.44 °C)	[7]	
Vapor Pressure	0.0614 mmHg at 25°C	
0.061000 mmHg @ 25.00 °C (est)	[7]	
Solubility	Soluble in alcohol. Insoluble in water.	
Appearance	Liquid	
CAS Number	1137-12-8	

Chemical Properties and Reactivity

(+)-Longicyclene is a saturated tetracyclic hydrocarbon. Its structure consists of a complex, bridged ring system.

Acid-Catalyzed Rearrangement: A key chemical property of longicyclene is its acid-catalyzed conversion to longifolene.[8] This rearrangement is a characteristic reaction of this class of sesquiterpenes.

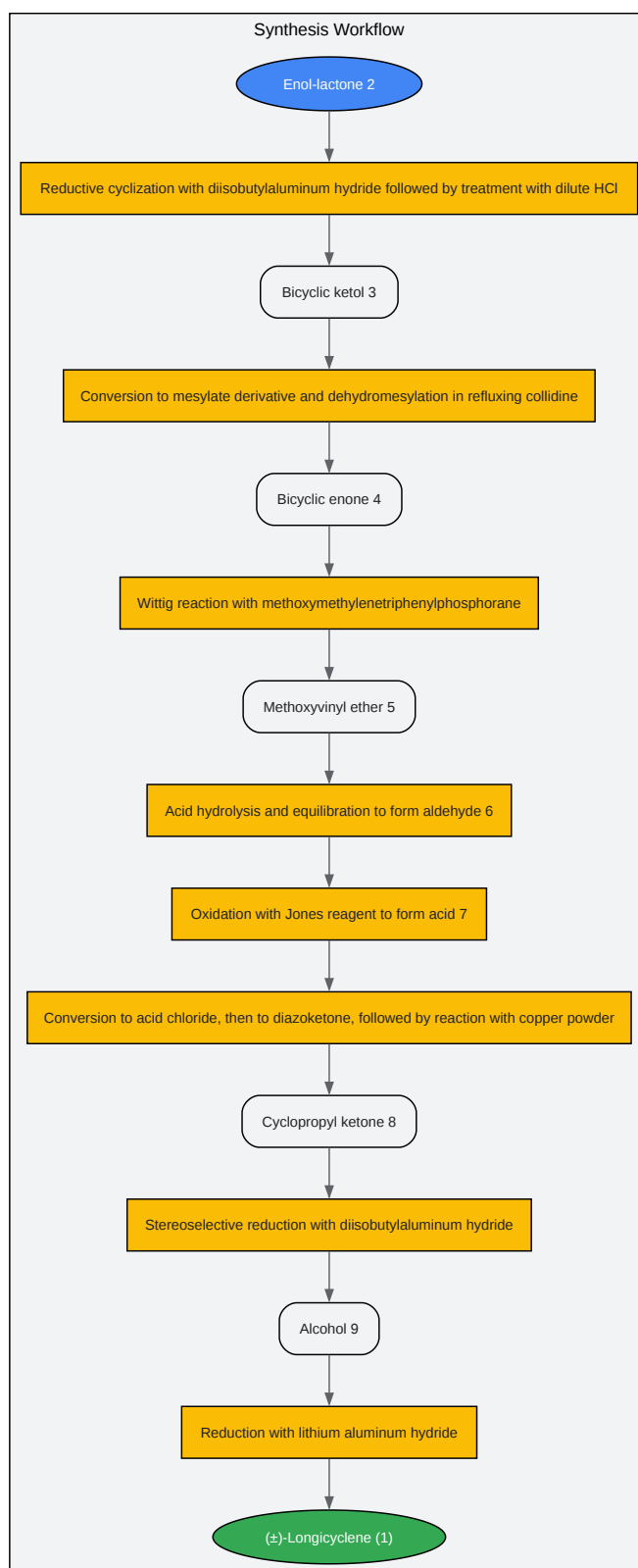
Synthesis: The total synthesis of (\pm)-longicyclene has been reported, providing a route to this complex natural product from simpler starting materials.^{[8][9]} The synthesis involves multiple steps, including the formation of key intermediates such as a bicyclic enone and a cyclopropyl ketone.^[9]

Conformational Analysis: In solution, longicyclene exists in a conformational equilibrium between two twist-chair-like conformers, denoted TC11 and TC8.^[10] The TC11 conformer is predicted to be slightly lower in energy.^[10]

Experimental Protocols

Total Synthesis of (\pm)-Longicyclene

A stereoselective total synthesis of (\pm)-longicyclene has been described.^{[8][9]} The key steps of this synthesis are outlined below.



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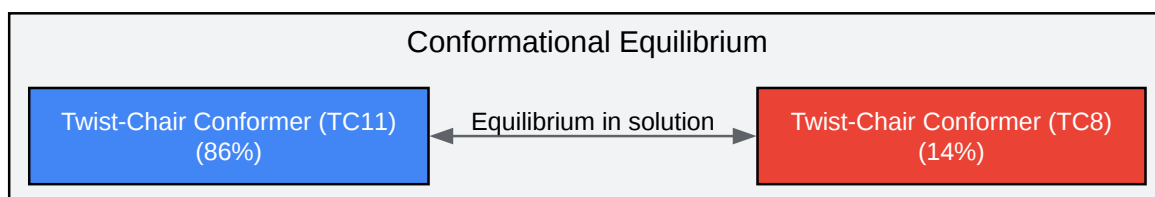
Caption: Workflow for the total synthesis of (±)-Longicyclene.

Conformational Analysis by NMR Spectroscopy

The conformational dynamics of longicyclene in solution have been investigated using 600 MHz ¹H-NMR spectroscopy and molecular mechanics calculations.[10]

Methodology:

- **¹H-NMR Spectra Acquisition:** Phase-sensitive double-quantum filtered COSY spectra were recorded at 600 MHz.[10]
- **Spectral Assignment:** The complete assignment of the ¹H-NMR spectrum was achieved using heteronuclear correlation spectroscopy and COLOC spectroscopy.[10]
- **Coupling Constant Determination:** Accurate vicinal ¹H-¹H coupling constants were obtained through extensive simulation of the 1D spectrum.[10]
- **Molecular Mechanics Calculations:** These calculations indicated that longicyclene exists as an equilibrium between two twist-chair-like conformations.[10] The predicted coupling constants from a generalized Karplus equation were compared with the experimental data to determine the conformational equilibrium.[10]



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Caption: Conformational equilibrium of **(+)-Longicyclene** in solution.

Applications

(+)-Longicyclene is utilized in several industries:

- **Fragrance Industry:** It is valued for its unique and pleasant aroma and is used as an ingredient in perfumes and other fragrance products.[1][11]

- Pharmaceutical Industry: Due to its unique structure and bioactivity, it is a promising candidate for the development of new drugs and has been investigated for its potential anti-inflammatory and antimicrobial properties.[1][11]
- Cosmetic Industry: It is used as a cosmetic ingredient for its potential skin care benefits.[1]

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